N-Isopropylphthalimide: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-Isopropylphthalimide*
CAS No.:	*304-17-6*
Cat. No.:	*B1672283*

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Introduction: The Role and Relevance of N-Isopropylphthalimide

N-Isopropylphthalimide (CAS No. 304-17-6) is a significant chemical compound belonging to the N-substituted phthalimide class. Structurally, it features a phthalimide core—a bicyclic aromatic system derived from phthalic acid—with an isopropyl group attached to the nitrogen atom. This seemingly simple molecule possesses a unique combination of physical and chemical properties that make it a valuable intermediate and functional ingredient across diverse scientific and industrial sectors.

For researchers in drug discovery and medicinal chemistry, N-alkylphthalimides serve as crucial synthons, particularly as protected forms of primary amines in the renowned Gabriel synthesis and its modern variations.[1][2] The steric and electronic influence of the isopropyl group imparts specific reactivity and solubility characteristics that can be leveraged in complex molecular architectures. Beyond synthesis, **N-Isopropylphthalimide** finds extensive application as a high-performance carrier agent in the textile industry for dyeing polyester fibers with disperse dyes, and as a plasticizer and dissolving agent in cosmetics and inks.[3]

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This guide provides an in-depth exploration of the core physical and chemical properties of **N-Isopropylphthalimide**. It is designed for researchers, scientists, and drug development professionals, offering not just data, but also insights into the causality behind its behavior, detailed experimental protocols, and a robust framework of scientific references.

Part 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a molecule's intrinsic properties is fundamental to its application. This section details the key physical constants and spectroscopic signatures that define **N-Isopropylphthalimide**.

Physical Properties

N-Isopropylphthalimide is typically a white to off-white crystalline solid under standard conditions.[2] Its physical characteristics are critical for determining appropriate solvents, reaction temperatures, and handling procedures.

Data Presentation: Physical Properties of **N-Isopropylphthalimide**

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Property	Value	Source(s)
IUPAC Name	2-propan-2-ylisoindole-1,3-dione	[4]
CAS Number	304-17-6	[5]
Molecular Formula	$C_{11}H_{11}NO_2$	[5]
Molecular Weight	189.21 g/mol	[4][5]
Appearance	White to off-white crystalline powder; slight yellow liquid	[2][5]
Melting Point	80 - 88 °C	[2][5][6]
Boiling Point	273 - 287.2 °C at 760 mmHg	[5][7][8]
Density	~1.2 ± 0.1 g/cm³	[5]
Solubility	Water: 427.3 mg/L (estimated at 25 °C)	[1]
Flash Point	121.1 ± 11.1 °C	[5]
XLogP3	2.1 - 2.43	[4][5]

Note: Reported values can vary slightly between sources due to different measurement conditions and purity levels.

Spectroscopic Characterization

Spectroscopic analysis is indispensable for confirming the identity and purity of **N-Isopropylphthalimide**. The following data provides a guide to interpreting its characteristic spectral fingerprints.

1.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

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- ^{1}H NMR: The proton NMR spectrum is expected to show two main sets of signals. A multiplet in the aromatic region (approx. 7.7-7.9 ppm) corresponds to the four protons on the benzene ring of the phthalimide core. The isopropyl group will exhibit a septet (for the single CH proton) and a doublet (for the six equivalent CH_3 protons), with the septet shifted further downfield due to its proximity to the electronegative nitrogen atom.[3]

- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbonyl carbons (C=O) of the imide group (typically around 167 ppm), aromatic carbons, and the carbons of the isopropyl group.[2][3]

1.2.2 Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. Key absorption bands for **N-Isopropylphthalimide** include:

- ~1770-1700 cm^{-1}: Strong, characteristic C=O stretching vibrations of the imide group. Often, two distinct bands are observed (asymmetric and symmetric stretching).

- ~3000-3100 cm^{-1}: C-H stretching for the aromatic protons.

- ~2850-2980 cm^{-1}: C-H stretching for the aliphatic isopropyl group.

- ~1600 cm^{-1}: C=C stretching vibrations within the aromatic ring.[3]

1.2.3 Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of the molecule.

- Molecular Ion (M^+): The mass spectrum will show a molecular ion peak at an m/z corresponding to the molecular weight of the compound (189.21).

- Fragmentation: Common fragmentation pathways for N-substituted phthalimides involve cleavages of the N-alkyl bond and characteristic losses of CO molecules from the imide ring. The base peak is often observed at m/z 174, corresponding to the loss of a methyl group ($[M-CH_3]^+$). Another significant fragment appears at m/z 130.[3][9]

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Part 2: Synthesis and Reactivity

The synthetic utility of **N-Isopropylphthalimide** is rooted in its formation and subsequent chemical transformations. This section explores common synthetic routes and the characteristic reactivity of the molecule.

Key Synthetic Methodologies

Several effective methods exist for the synthesis of **N-Isopropylphthalimide**, each with distinct advantages regarding starting materials, reaction conditions, and scalability.

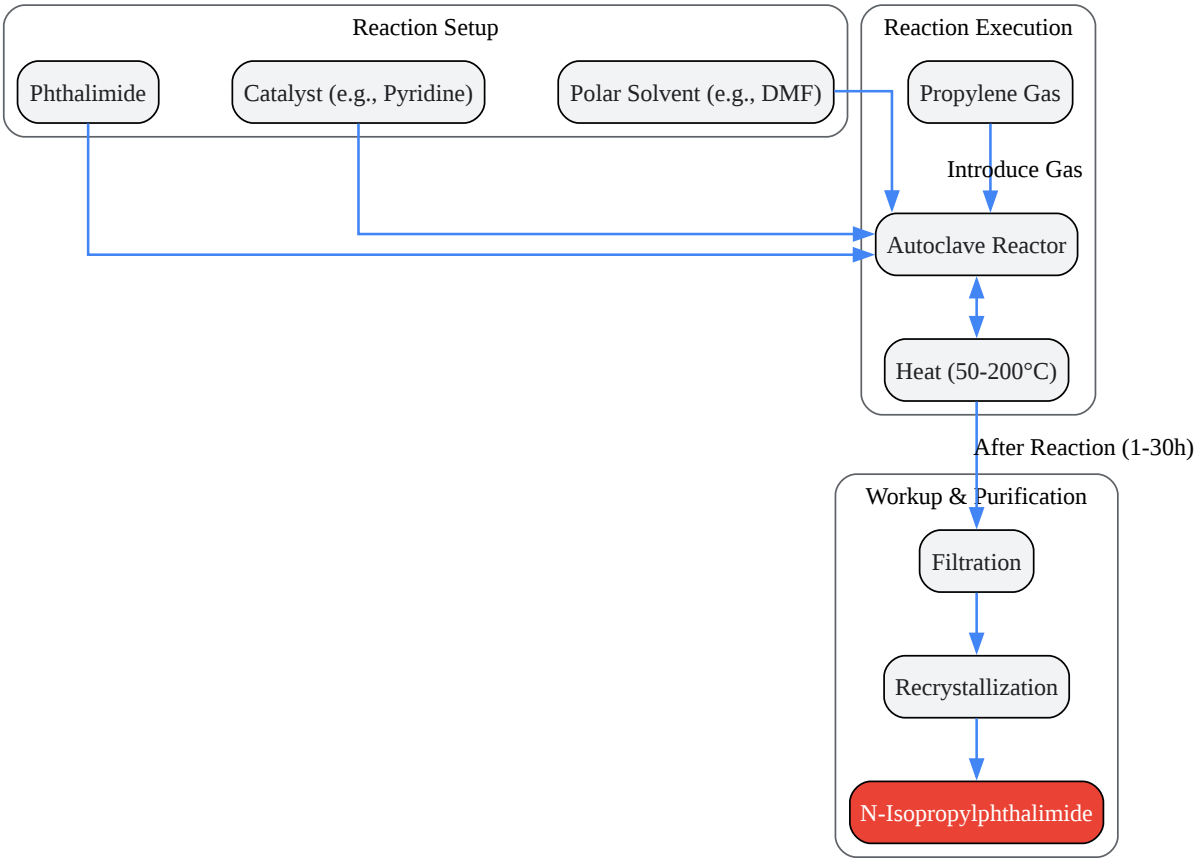
2.1.1 Method A: Nucleophilic Addition to Phthalimide

A commercially viable and atom-economical approach involves the direct nucleophilic addition of propylene to phthalimide in the presence of a catalyst.[4]

- Causality: This reaction leverages the acidic N-H proton of phthalimide. In the presence of a base or catalyst, the phthalimide anion is formed, which then acts as a nucleophile, attacking the propylene double bond in a Markovnikov-fashion to form the stable N-isopropyl derivative. The use of a strong polar solvent helps to stabilize the charged intermediates.

Experimental Workflow: Nucleophilic Addition Synthesis

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Caption: Workflow for the synthesis of **N-Isopropylphthalimide** via nucleophilic addition.

2.1.2 Method B: Mitsunobu Reaction

For laboratory-scale synthesis requiring mild conditions and stereochemical control (if applicable to a chiral alcohol), the Mitsunobu reaction is a powerful choice.[8] It allows for the

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conversion of a secondary alcohol (isopropanol) directly to the N-substituted phthalimide.

- Causality: The reaction proceeds via the activation of the alcohol's hydroxyl group by a combination of triphenylphosphine (PPh_3) and an azodicarboxylate (e.g., DIAD). This in-situ activation transforms the OH into a good leaving group, which is then displaced by the phthalimide anion in a classic S_n2 reaction. This mechanism results in a clean inversion of stereochemistry at the alcohol's carbon center.[5]

Detailed Experimental Protocol: Mitsunobu Synthesis of **N-Isopropylphthalimide**

This protocol is a representative example based on the general Mitsunobu reaction conditions.[3]

- Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel, dissolve phthalimide (1.0 eq) and triphenylphosphine (1.5 eq) in anhydrous tetrahydrofuran (THF, ~10 volumes).
- Reagent Addition: Add isopropanol (1.1 eq) to the stirred solution.
- Cooling: Cool the reaction mixture to 0 °C using an ice-water bath.
- Azodicarboxylate Addition: Slowly add diisopropyl azodicarboxylate (DIAD, 1.5 eq), dissolved in a small amount of anhydrous THF, to the reaction mixture dropwise via the dropping funnel over 30 minutes. Maintain the temperature at 0 °C during the addition.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 6-8 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC). The formation of a white precipitate (triphenylphosphine oxide) is a visual indicator of reaction progression.
- Workup: Upon completion, dilute the reaction mixture with ethyl acetate. Filter the mixture to remove the precipitated triphenylphosphine oxide.
- Extraction: Transfer the filtrate to a separatory funnel. Wash sequentially with water, saturated aqueous $NaHCO_3$ solution, and finally with brine.

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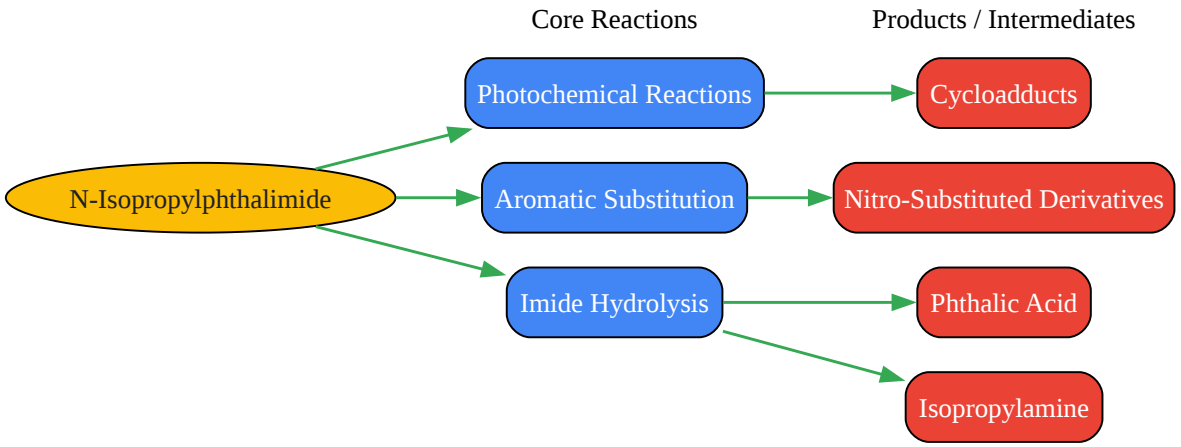
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the resulting crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **N-Isopropylphthalimide**.

Chemical Reactivity

The reactivity of **N-Isopropylphthalimide** is dominated by the phthalimide core and the N-isopropyl linkage.

Logical Relationship: Key Reaction Types



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Caption: Major reactivity pathways for **N-Isopropylphthalimide**.

- Hydrolysis (Gabriel Synthesis Deprotection): The most significant reaction in synthetic chemistry is the cleavage of the N-isopropyl group to release the primary amine, isopropylamine. This is the final step in the Gabriel synthesis. While acidic or strong basic hydrolysis is possible, it can be harsh. The Ing-Manske procedure, using hydrazine hydrate,

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is a much milder and more common method, proceeding via the formation of the highly stable phthalhydrazide cyclic product.[1]

- Aromatic Substitution: The benzene ring of the phthalimide core can undergo electrophilic aromatic substitution reactions, such as nitration. The imide group is deactivating, directing incoming electrophiles primarily to the meta positions relative to the carbonyls.

- Photochemical Reactions: N-Alkylphthalimides are photochemically active. Upon UV irradiation, they can participate in hydrogen-abstraction reactions, cycloadditions, and photoinduced electron transfer (PET) processes, making them useful in photochemistry.[5]

Part 3: Applications and Significance

The properties discussed above translate into several key applications, particularly in materials science and chemical synthesis.

Intermediate in Chemical Synthesis

As highlighted, **N-Isopropylphthalimide** is a precursor to isopropylamine. The phthalimide group serves as an excellent protecting group for a primary amine, preventing over-alkylation that can plague direct alkylation with ammonia. This makes it a cornerstone of the Gabriel synthesis for accessing primary amines cleanly.[2][9]

Carrier Agent in Textile Dyeing

In the dyeing of hydrophobic fibers like polyester, high temperatures (around 130 °C) are typically required to achieve sufficient dye diffusion into the fiber matrix. **N-Isopropylphthalimide** acts as a "carrier," a molecule that facilitates dyeing at lower temperatures (e.g., at the boil).

- Mechanism of Action: The carrier molecules diffuse into the polyester fibers. Their presence disrupts the strong intermolecular forces between the polymer chains, effectively increasing segmental mobility and lowering the glass transition temperature (Tg) of the polymer. This "plasticizing" effect opens up the fiber structure, creating pathways for the non-ionic disperse dye molecules to penetrate more rapidly and deeply into the fiber, resulting in a more efficient and level dyeing process.

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Conclusion

N-Isopropylphthalimide is a molecule of significant utility, bridging the gap between fundamental organic synthesis and industrial material processing. Its stable, crystalline nature and well-defined physicochemical properties make it easy to handle, while its reactivity provides access to essential chemical building blocks like primary amines. For drug development professionals, its role in the Gabriel synthesis remains highly relevant. For materials scientists, its function as a dye carrier demonstrates a sophisticated application of physical organic principles to solve a practical industrial challenge. This guide has aimed to provide a comprehensive and technically sound overview to support and inspire further research and application of this versatile compound.

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- To cite this document: BenchChem. [N-Isopropylphthalimide: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672283/docs#n-isopropylphthalimide-a-comprehensive-technical-guide-for-scientific-professionals]

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